

# Application Note: Dynamic Mechanical Analysis of Ebecryl 220 Cured Films

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## Compound of Interest

Compound Name: Ebecryl 220

CAS No.: 50843-44-2

Cat. No.: B14172328

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## Introduction

**Ebecryl 220** is a hexafunctional aromatic urethane acrylate oligomer known for its rapid curing characteristics under ultraviolet (UV) or electron beam (EB) radiation, yielding a highly crosslinked, hard, and chemically resistant film.<sup>[1][2][3]</sup> Dynamic Mechanical Analysis (DMA) is a powerful thermal analysis technique used to characterize the viscoelastic properties of materials as a function of temperature, time, and frequency. For thermosetting polymers like cured **Ebecryl 220**, DMA provides critical information on the glass transition temperature ( $T_g$ ), storage modulus ( $E'$ ), loss modulus ( $E''$ ), and damping factor ( $\tan \delta$ ). These parameters are essential for understanding the material's mechanical performance, such as stiffness, energy dissipation, and operational temperature limits, which are vital for applications in coatings, inks, and advanced materials.<sup>[4][5]</sup>

This application note provides a detailed protocol for conducting DMA on UV-cured **Ebecryl 220** films and presents representative data to guide researchers in their analysis.

## Experimental Protocols

### Sample Preparation

- **Formulation:** Prepare a UV-curable formulation containing **Ebecryl 220** and a suitable photoinitiator (e.g., 2-5 wt% of a free-radical photoinitiator like diphenyl(2,4,6-trimethylbenzoyl)phosphine oxide). Ensure homogenous mixing.
- **Film Casting:** Cast the formulation onto a flat, non-adherent substrate (e.g., a glass panel with a release liner) using a film applicator to achieve a uniform thickness, typically between 50 and 100  $\mu\text{m}$ .
- **UV Curing:** Cure the film using a medium-pressure mercury UV lamp. The UV dose should be sufficient to ensure complete crosslinking. A typical dose would be in the range of 500-2000  $\text{mJ}/\text{cm}^2$ . Post-curing at a slightly elevated temperature (e.g., 80°C for 5-10 minutes) can help to ensure the reaction goes to completion.
- **Specimen Preparation:** Carefully remove the cured film from the substrate. Cut rectangular specimens for DMA analysis. Typical dimensions for thin film analysis in tensile mode are approximately 20-30 mm in length and 5-10 mm in width.[6] Ensure the edges are clean and free of nicks or defects.

### DMA Instrumentation and Parameters

The following protocol is a general guideline and may need to be optimized based on the specific DMA instrument being used.

- **Instrument:** A dynamic mechanical analyzer capable of operating in tensile or film mode over a wide temperature range.
- **Fixture:** Thin film/fiber tension clamp.
- **Test Mode:** Temperature sweep.
- **Initial Temperature:** -50°C (or a temperature sufficiently below the expected glass transition).
- **Final Temperature:** 250°C (or a temperature sufficiently above the glass transition to observe the rubbery plateau).

- Heating Rate: 3-5°C/minute. A slower heating rate ensures temperature equilibrium throughout the sample.[7]
- Frequency: 1 Hz. This is a standard frequency for comparing material properties.
- Strain/Amplitude: A small oscillatory strain in the linear viscoelastic region (LVR) of the material (e.g., 0.05-0.1% strain or 15-30  $\mu\text{m}$  amplitude). A strain sweep at a constant temperature can be performed to determine the LVR.
- Atmosphere: Inert atmosphere (e.g., Nitrogen) to prevent thermo-oxidative degradation at elevated temperatures.

## Data Presentation

The following table summarizes representative quantitative data for a UV-cured hexafunctional aromatic urethane acrylate film, analogous to what would be expected for **Ebecryl 220**. This data is compiled from trends observed in published literature on similar highly crosslinked acrylate systems, as specific DMA data for **Ebecryl 220** is not publicly available.

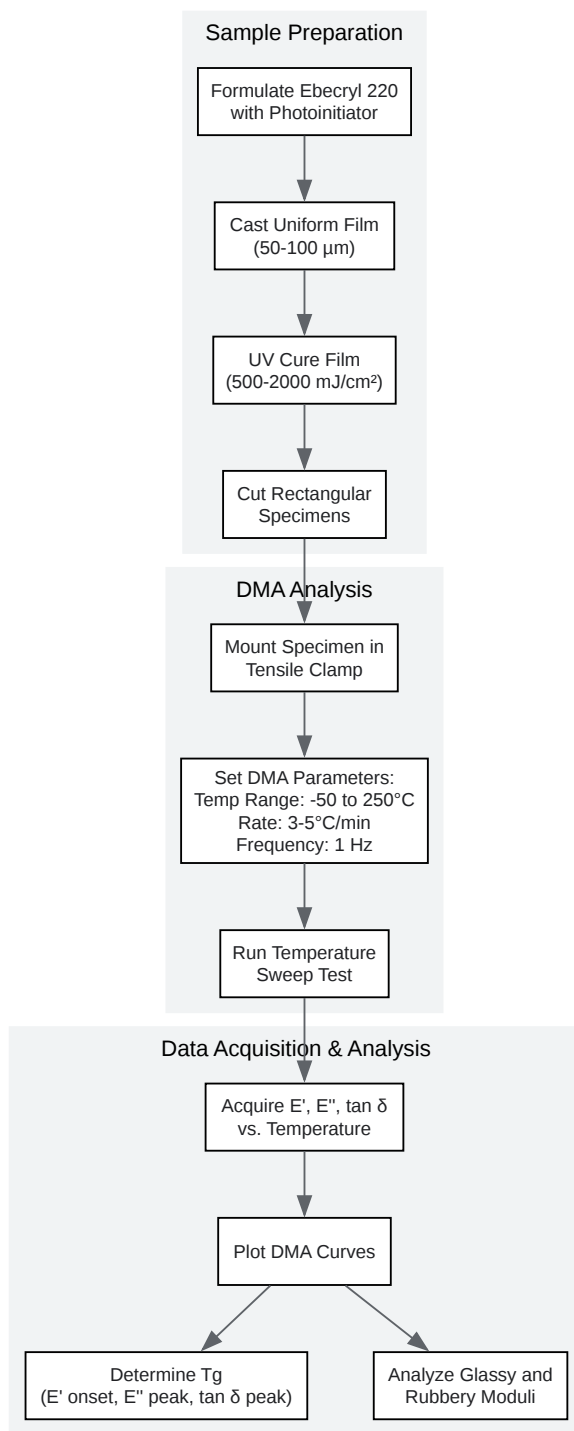
Parameter	Value	Unit	Description
Glassy Storage Modulus (E')	2.5 - 4.0	GPa	The storage modulus in the glassy region (e.g., at 25°C), indicating the material's stiffness below the glass transition.
Rubbery Storage Modulus (E')	50 - 150	MPa	The storage modulus in the rubbery plateau region (e.g., at Tg + 50°C), which is related to the crosslink density.
Glass Transition Temperature (Tg) from E' Onset	130 - 150	°C	The temperature at the onset of the significant drop in storage modulus, indicating the beginning of the glass transition. <a href="#">[5]</a> <a href="#">[8]</a>
Glass Transition Temperature (Tg) from E'' Peak	145 - 165	°C	The temperature at the peak of the loss modulus curve, representing a point of maximum viscous dissipation during the transition. <a href="#">[5]</a> <a href="#">[8]</a>

Glass Transition	Temperature (Tg) from 155 - 180	°C	The temperature at the peak of the tan delta curve, often reported as the Tg and representing the point of maximum damping. <sup>[5][8]</sup>
Tan $\delta$ Peak Height	0.2 - 0.4	Dimensionless	The magnitude of the tan delta peak, which is related to the damping capacity and the heterogeneity of the polymer network.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow from sample preparation to data analysis in the DMA of UV-cured **Ebecryl 220** films.

DMA Experimental Workflow for Ebecryl 220 Cured Films



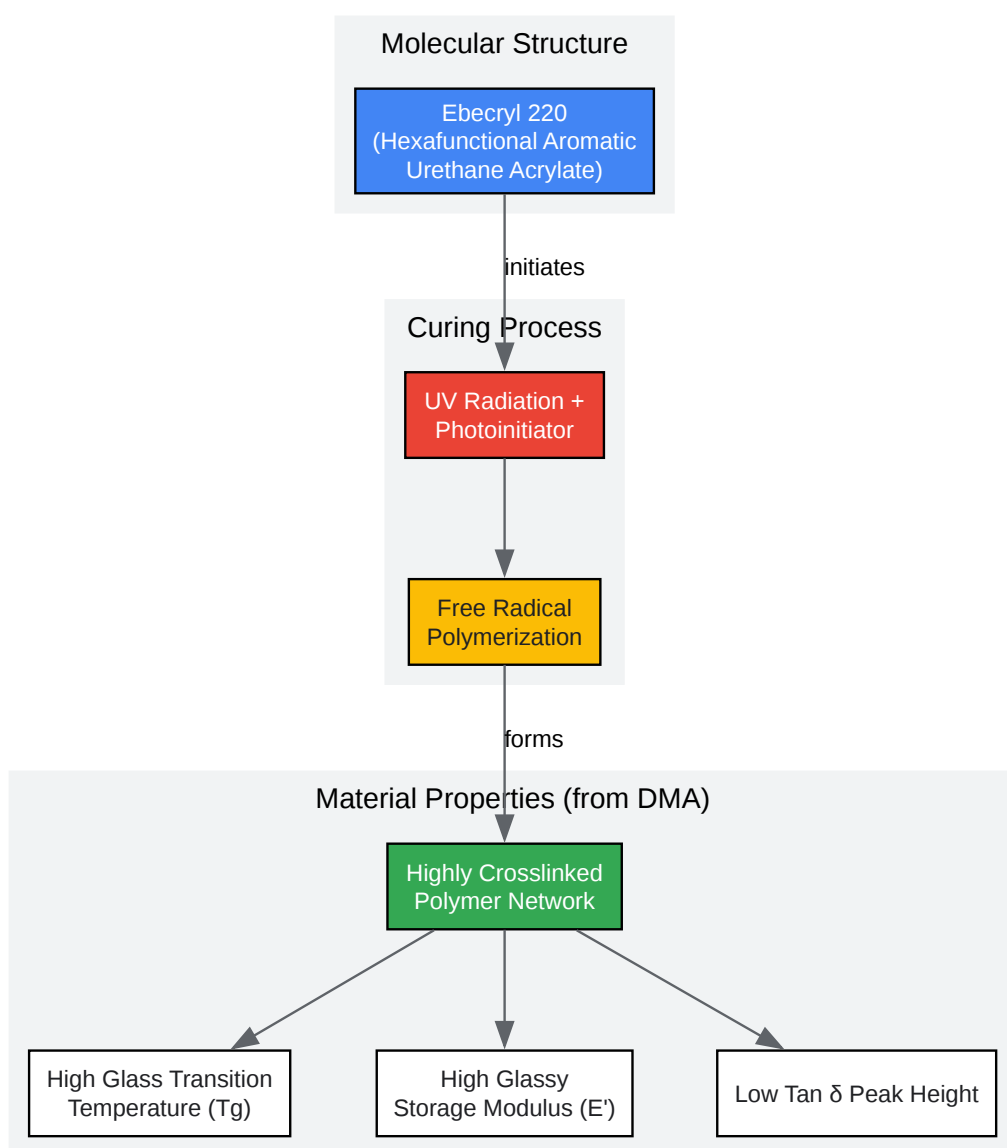
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Caption: Workflow for DMA of **Ebecryl 220** films.

## Signaling Pathway/Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical structure of **Ebecryl 220**, the UV curing process, and the resulting material properties as measured by DMA.

Structure-Process-Property Relationship for Cured Ebecryl 220



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Caption: Structure-process-property relationships.

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## References

- [1. EBECRYL® 220 - allnex \[allnex.com\]](#)
- [2. specialchem.com \[specialchem.com\]](#)
- [3. Palmer Holland, Inc. - EBECRYL 220 - Urethane Acrylates - Wood \[products.palmerholland.com\]](#)
- [4. Practical Tips for Curing Thermosets Part Eight: The Glass Transition Temperature Measured Using DMA - Polymer Innovation Blog \[polymerinnovationblog.com\]](#)
- [5. madisongroup.com \[madisongroup.com\]](#)
- [6. electronics.org \[electronics.org\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. tainstruments.com \[tainstruments.com\]](#)
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